

physical and chemical properties of 1,5-Dimethyl Citrate

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Compound of Interest

Compound Name: 1,5-Dimethyl Citrate

Cat. No.: B1141270

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An In-Depth Technical Guide to **1,5-Dimethyl Citrate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,5-Dimethyl Citrate is a derivative of citric acid, a fundamental molecule in cellular metabolism.^[1] As a dimethyl ester of citric acid, two of its three carboxylic acid groups are converted into methyl esters.^[1] This structural modification alters the molecule's polarity and reactivity compared to its parent compound. It is found as a natural constituent in various plant species and serves as a versatile intermediate in synthetic chemistry.^[1] This guide provides a comprehensive overview of the physical and chemical properties of **1,5-Dimethyl Citrate**, detailed experimental protocols, and key chemical pathways.

Core Physical and Chemical Properties

The fundamental properties of **1,5-Dimethyl Citrate** are summarized below, providing a baseline for its use in research and development.

Property	Value	Source(s)
CAS Number	53798-96-2	[2]
Molecular Formula	C ₈ H ₁₂ O ₇	[2]
Molecular Weight	220.18 g/mol	[2]
Appearance	White to off-white solid	[2]
Melting Point	>115°C (decomposes)	[2]
Solubility	Soluble in DMSO, Slightly soluble in Methanol	[2]
Purity	≥95%	[2]
Synonyms	2-Hydroxy-1,2,3-propanetricarboxylic Acid 1,3-Dimethyl Ester; sym-Dimethyl Citrate	[2][3]

Spectroscopic and Analytical Data

Detailed analytical data is crucial for the accurate identification and characterization of **1,5-Dimethyl Citrate**.

Analytical Method	Conditions & Results	Source(s)
^1H NMR	Performed in DMSO-d6 for identity determination.	[2]
^{13}C NMR	Performed in DMSO-d6 for identity determination. Key signals include two symmetrical ester carbonyl groups, a tertiary carbon (C-3) at δC 73.3, and two symmetrical methylene groups (C-2, C-4) at δC 43.1.	[1][2]
Mass Spectrometry	Used to confirm molecular weight and formula.	[1][2]
Thin-Layer Chromatography (TLC)	Stationary Phase: SiO_2 Mobile Phase: Dichloromethane : Methanol : Acetic Acid (9:1:0.1) Visualization: AMCS Rf Value: 0.70	[2]
Elemental Analysis	Calculated %C: 43.64 Calculated %H: 5.49	[2]

Experimental Protocols

Detailed methodologies are essential for the replication of experiments and the synthesis of **1,5-Dimethyl Citrate**.

Chemical Synthesis: Acid-Catalyzed Esterification

The primary route for synthesizing **1,5-Dimethyl Citrate** is the esterification of citric acid with methanol, typically facilitated by an acid catalyst.[1] The terminal carboxylic acid groups at positions 1 and 5 are sterically more accessible and therefore more reactive than the central carboxylic acid group.[1]

Protocol:

- Reaction Setup: Combine citric acid and methanol in a reaction vessel.
- Catalysis: Add a suitable acid catalyst (e.g., p-toluenesulfonic acid) to the mixture.[4]
- Reaction Conditions: Heat the mixture under reflux to drive the esterification reaction.
- Workup: After the reaction is complete, the excess methanol and water formed during the reaction are removed, often by distillation.
- Purification: The crude product is then purified, typically using chromatographic techniques, to isolate **1,5-Dimethyl Citrate**. [1]

Caption: Acid-catalyzed esterification of citric acid.

Extraction from Natural Sources and Purification

1,5-Dimethyl Citrate has been isolated from various plant sources.[1] The general workflow involves extraction followed by purification.

Protocol:

- Extraction: Metabolites are extracted from the plant material using an appropriate solvent.
- Crude Extract Preparation: The solvent is evaporated to yield a crude extract.
- Chromatographic Purification: The crude extract is subjected to various chromatographic techniques (e.g., column chromatography) to separate and isolate **1,5-Dimethyl Citrate** from other co-extracted compounds.[1]

Analytical Characterization Workflow

A combination of spectroscopic and chromatographic methods is used to confirm the identity and purity of **1,5-Dimethyl Citrate**.

Caption: Workflow for analytical characterization.

Chemical Reactivity and Applications

The functional groups of **1,5-Dimethyl Citrate**—a free carboxylic acid, a hydroxyl group, and two ester groups—make it a useful intermediate in organic synthesis.[1]

Key Reactions

- **Hydrolysis:** The methyl ester groups can be selectively hydrolyzed under acidic or basic conditions to regenerate the corresponding carboxylic acids. This makes it a useful protected form of citric acid in multi-step syntheses.[1]
- **Amide Bond Formation:** The presence of a free carboxylic acid allows for the formation of amide bonds through reaction with an amine. This reactivity is utilized in the synthesis of more complex molecules, such as Mosapride Citric Amide.[1][2]
- **Complexation:** The free carboxylic acid and hydroxyl group can participate in the formation of metal complexes, for instance, with tin(II).[1]

Caption: Reactivity of **1,5-Dimethyl Citrate**.

Storage and Stability

For short-term use, **1,5-Dimethyl Citrate** can be stored at room temperature. Long-term storage is recommended at 4°C for periods up to six months.[2] For maximum product recovery, it is advised to centrifuge the vial before opening.[2]

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